In-Depth Technical Guide: Rubidium-Tellurium (Rb-Te) System Phase Equilibria

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Compound of Interest

Compound Name:	*Rubidium telluride*
CAS No.:	*12210-70-7*
Cat. No.:	*B083260*

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Abstract

This technical guide provides a comprehensive examination of the phase equilibria within the rubidium-tellurium (Rb-Te) binary system. It consolidates available quantitative data, details established experimental protocols for phase diagram determination, and presents visual representations of the system's phase relationships and experimental workflows. This document is intended to serve as a foundational resource for researchers engaged in materials science, solid-state chemistry, and related fields where the properties of alkali-metal chalcogenides are of interest.

Rb-Te Phase Diagram and Equilibria

The Rb-Te system is characterized by the formation of a single congruently melting intermediate compound, **rubidium telluride** (Rb_2Te). The phase diagram is defined by two eutectic reactions on either side of this stable compound.

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Invariant Reactions

The invariant reactions, where three phases coexist in equilibrium, are critical points in the phase diagram. The temperatures and compositions of these reactions in the Rb-Te system are summarized below.

Reaction Type	Temperature (°C)	Composition (at. % Te)	Reaction Equation
Eutectic	~39	< 1	L ⇌ (Rb) + Rb_2Te
Congruent Melting	880	33.3	$Rb_2Te(s)$ ⇌ L
Eutectic	449	> 99	L ⇌ Rb_2Te + (Te)

Intermediate Phases and Polymorphism

The primary intermediate phase is **rubidium telluride** (Rb_2Te). This compound is known to exhibit polymorphism.

- ω-Rb_2Te: A metastable antifluorite-type structure at room temperature.
- α-Rb_2Te: Upon heating, ω-Rb_2Te transforms into the orthorhombic anti-$PbCl_2$ type structure.

Quantitative Data

Crystallographic Data

The crystallographic data for the elemental constituents and the known **rubidium telluride** phases are presented below.

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Phase	Pearson Symbol	Space Group	Crystal System	Lattice Parameters (Å)	Reference
Rubidium (Rb)	cI2	Im-3m	Cubic	a = 5.585	
Tellurium (Te)	hP3	$P3_121$	Hexagonal	a = 4.457, c = 5.929	
ω-Rb_2Te	cF12	Fm-3m	Cubic (antifluorite)	a = 8.334	
α-Rb_2Te	oP12	Pnma	Orthorhombic	a = 9.190, b = 6.111, c = 11.64 (at 680 °C)	

Thermodynamic Properties

First-principles calculations based on density functional theory have been employed to investigate the structural and thermodynamic properties of Rb_2Te in the cubic anti-fluorite structure. These studies provide theoretical values for ground-state properties such as the equilibrium lattice parameter and bulk moduli.

Experimental Protocols

The determination of phase equilibria in reactive systems like Rb-Te requires meticulous experimental procedures to prevent contamination and ensure accurate measurements.

Synthesis of Rb-Te Alloys

The synthesis of Rb-Te alloys is typically performed from the high-purity elemental constituents. Due to the high reactivity of rubidium, all handling of the materials must be conducted in an inert atmosphere, such as a high-purity argon-filled glovebox.

- Material Preparation: High-purity rubidium (≥99.9%) and tellurium (≥99.999%) are used as starting materials.

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- Weighing and Encapsulation: The elements are weighed to achieve the desired compositions and are loaded into a crucible made of a non-reactive material (e.g., tantalum or alumina). The crucible is then sealed under vacuum in a quartz ampoule.
- Homogenization: The sealed ampoule is heated in a furnace to a temperature above the liquidus line of the specific alloy composition to ensure complete melting and mixing. The molten alloy is held at this temperature for an extended period, often with mechanical agitation, to ensure homogeneity.
- Annealing and Quenching: To achieve equilibrium at specific sub-solidus temperatures, the alloys are annealed at the target temperature for a prolonged duration (days to weeks). Following annealing, the samples are quenched in cold water or liquid nitrogen to preserve the high-temperature phase constitution at room temperature for analysis.

Differential Thermal Analysis (DTA)

DTA is a primary technique for determining the temperatures of phase transitions (e.g., solidus, liquidus, eutectic, and peritectic temperatures).

- Sample Preparation: A small, representative piece of the annealed alloy is placed in a DTA sample cup. An inert reference material, such as alumina (Al_2O_3), is placed in an identical cup.
- Analysis: The sample and reference are heated and cooled at a controlled, constant rate in a flowing inert gas atmosphere.
- Data Interpretation: The temperature difference between the sample and the reference is recorded as a function of the sample temperature. Thermal events in the sample, such as melting or solid-state transformations, appear as endothermic or exothermic peaks on the DTA curve, from which the transition temperatures are determined.

X-Ray Diffraction (XRD)

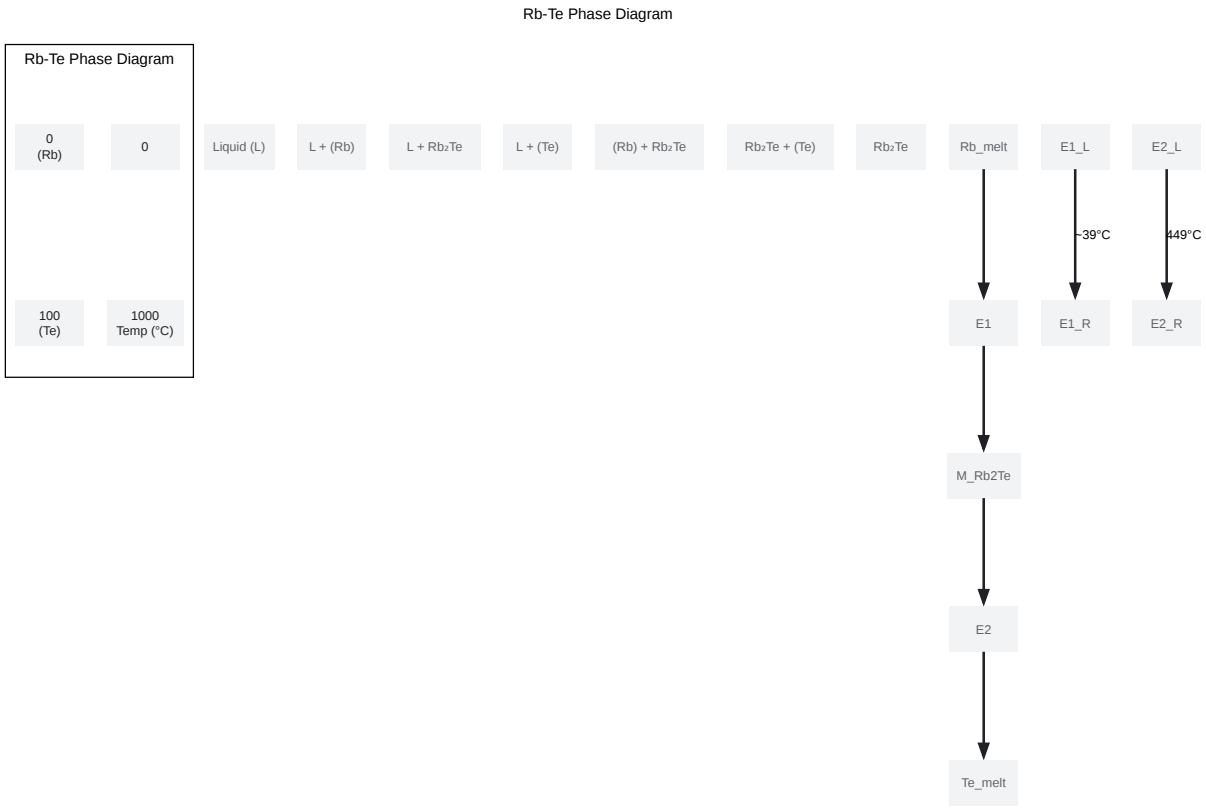
XRD is used for the identification of the phases present in the equilibrated and quenched samples.

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- Sample Preparation: A portion of the equilibrated alloy is finely ground to a powder in an inert atmosphere to prevent oxidation. The powder is then mounted on a low-background sample holder.
- Data Collection: The sample is irradiated with monochromatic X-rays, and the diffracted X-rays are detected at various angles (2θ).
- Phase Identification: The resulting diffraction pattern, a plot of intensity versus 2θ, serves as a fingerprint for the crystalline phases present. The phases are identified by comparing the experimental diffraction pattern with standard patterns from databases such as the Powder Diffraction File (PDF).

Visualizations

Rb-Te Phase Diagram

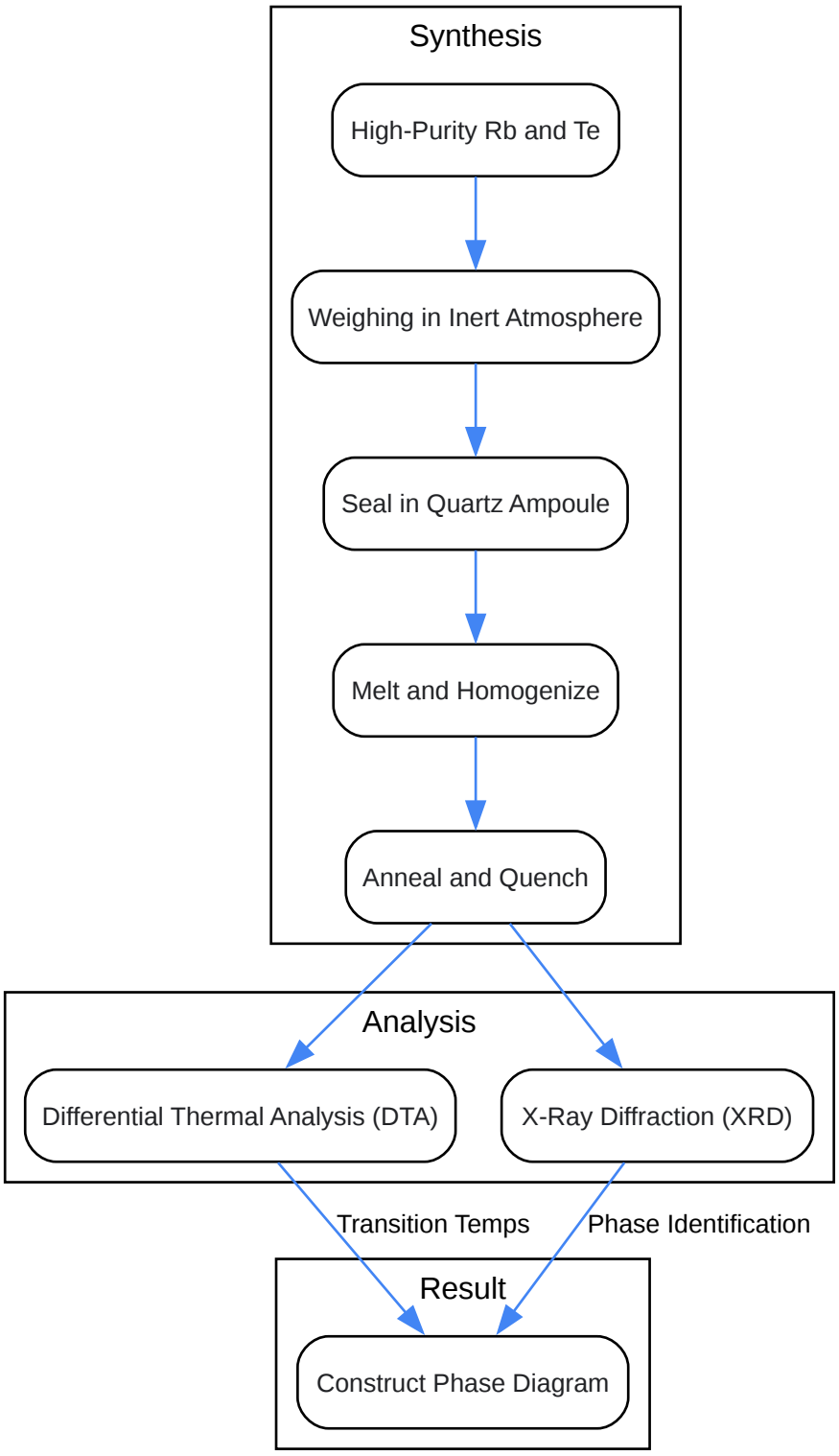


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Caption: A schematic of the Rb-Te phase diagram.

Experimental Workflow for Phase Diagram Determination

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Caption: Workflow for experimental phase diagram determination.

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